

Safe Disposal of Fmoc-D-Allo-Ile-OH: A Procedural Guide

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Compound of Interest

Compound Name: **Fmoc-D-Allo-Ile-OH**

Cat. No.: **B557749**

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For researchers and professionals in drug development, the proper management and disposal of chemical reagents like **Fmoc-D-Allo-Ile-OH** (Na-(9-Fluorenylmethoxycarbonyl)-D-allo-isoleucine) is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of this compound, ensuring compliance with safety protocols and regulatory requirements.

Key Safety and Handling Information

While **Fmoc-D-Allo-Ile-OH** has no known OSHA hazards, it is crucial to handle it with care as it may be harmful if inhaled or swallowed.^[1] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.^[2] Adherence to standard laboratory safety practices is paramount.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use suitable chemical-resistant gloves, such as nitrile gloves.
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.

Step-by-Step Disposal Protocol

The cardinal rule for the disposal of **Fmoc-D-Allo-Ile-OH** is to never dispose of it down the drain or in regular waste streams. Chemical waste must be segregated and handled by a

certified chemical waste disposal program.

- Segregation of Waste: Keep **Fmoc-D-Allo-Ile-OH** waste separate from other chemical waste to prevent unintended reactions.
- Solid Waste Collection:
 - Collect any unreacted, solid **Fmoc-D-Allo-Ile-OH** and any contaminated disposable items (e.g., weighing paper, gloves, and paper towels) in a designated, clearly labeled, and sealable container for solid chemical waste.
- Liquid Waste Collection:
 - Solutions containing **Fmoc-D-Allo-Ile-OH** should be collected in a separate, labeled, and sealable container for liquid chemical waste.
 - The waste stream may need to be classified based on the solvent used (e.g., halogenated or non-halogenated).
- Containerization:
 - Use containers that are chemically resistant and can be securely sealed.
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Fmoc-D-Allo-Ile-OH**," and any other identifiers required by your institution's waste management program.
- Storage of Waste:
 - Store the sealed waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow your institution's guidelines for the temporary storage of chemical waste.
- Final Disposal:
 - All waste containers must be disposed of through your institution's certified chemical waste disposal program. Adhere to all federal, state, and local environmental control

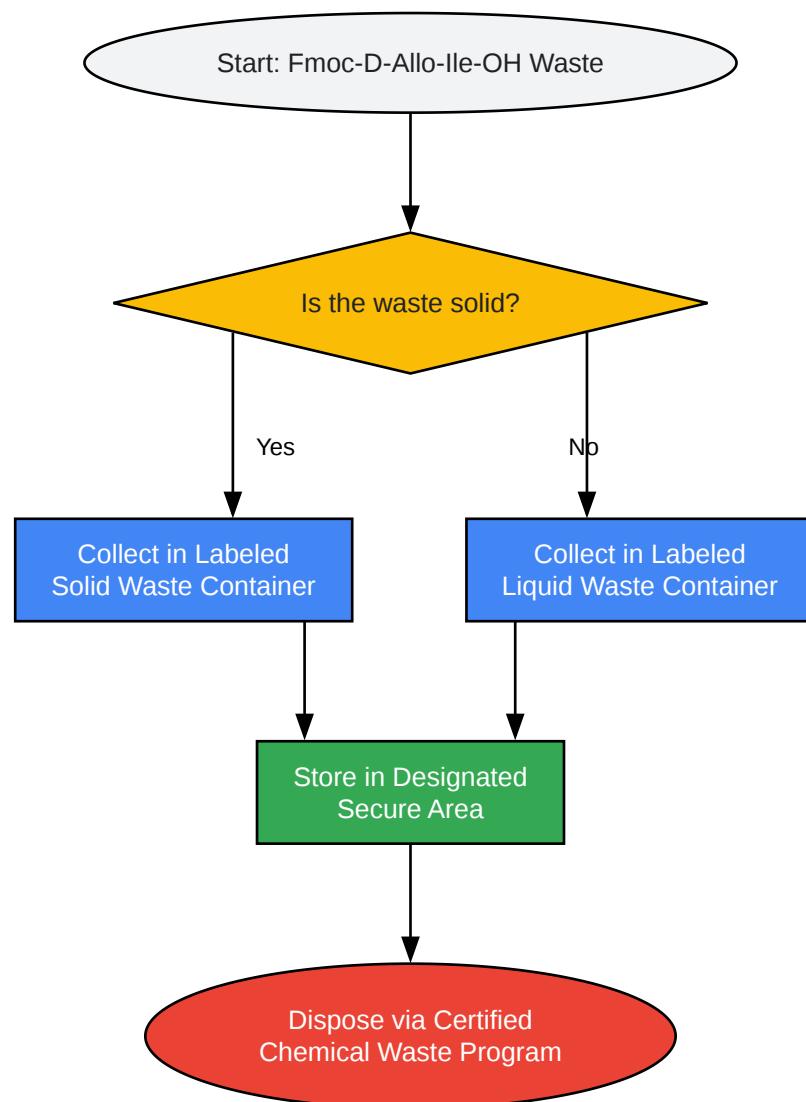
regulations.[\[1\]](#)

Quantitative Data Summary

Property	Value	Reference
CAS Number	118904-37-3	[1] [3] [4]
Molecular Formula	C ₂₁ H ₂₃ NO ₄	[1] [3]
Molecular Weight	353.4 g/mol	[3] [4]
Appearance	Solid	[5]
Storage Class	11 - Combustible Solids	[5]
Water Hazard Class (WGK)	3	[5]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Fmoc-D-Allo-Ile-OH**.

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Caption: **Fmoc-D-Allo-Ile-OH** Disposal Workflow

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